

Safeguarding Your Research: A Comprehensive Guide to Handling Benzyl Cinnamate-d5

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Compound of Interest

Compound Name: Benzyl cinnamate-d5

Cat. No.: B12394243

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For researchers, scientists, and drug development professionals, ensuring a safe and efficient laboratory environment is paramount. This guide provides essential safety and logistical information for handling **Benzyl Cinnamate-d5**, a deuterated analog of Benzyl Cinnamate. While specific data for the deuterated form is limited, the safety protocols for Benzyl Cinnamate are considered directly applicable due to their similar physical and chemical properties.

Immediate Safety and Personal Protective Equipment (PPE)

Hazard Summary: Benzyl Cinnamate is known to be a skin sensitizer and may cause an allergic skin reaction.[1][2][3] It is also considered very toxic to aquatic life with long-lasting effects.[1][2] Therefore, appropriate personal protective equipment and handling procedures are crucial to minimize exposure and ensure personnel safety.

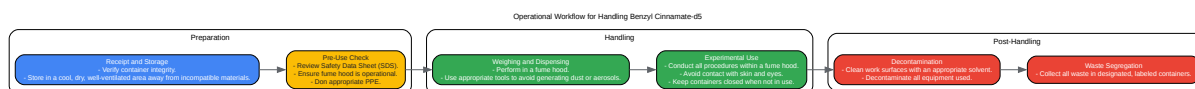
A multi-layered approach to personal protection is recommended, encompassing eye, skin, and respiratory safeguards.

Protection Type	Recommended Equipment	Specification/Standard
Eye/Face Protection	Safety glasses with side-shields or tightly fitting safety goggles.	Conforming to EN166 (EU) or NIOSH (US) approved standards.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or Butyl rubber).	Gloves must be inspected prior to use. Use proper glove removal technique to avoid skin contact.
Protective clothing.	Should be flame-resistant and impervious.	
Respiratory Protection	Generally not required under normal use with adequate ventilation.	If exposure limits are exceeded or irritation is experienced, a full-face respirator with appropriate cartridges should be used.

Note: Specific breakthrough times for various glove materials against Benzyl Cinnamate are not readily available. It is recommended to select gloves made of materials known to be resistant to similar aromatic esters and to change them frequently, especially after direct contact.

Operational Plan: From Receipt to Use

A systematic workflow is essential for the safe handling of **Benzyl Cinnamate-d5** in a laboratory setting.



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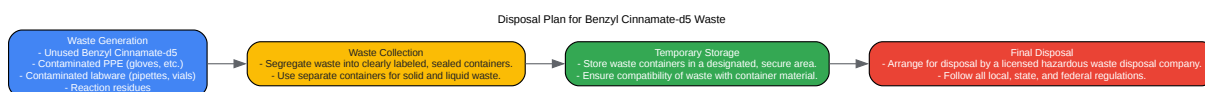
Caption: A step-by-step workflow for the safe handling of **Benzyl Cinnamate-d5**.

Experimental Protocol: General Handling Procedure

- **Preparation:** Before handling, ensure you have read and understood the Safety Data Sheet (SDS) for Benzyl Cinnamate. Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the table above, including safety glasses with side shields, chemical-resistant gloves, and a lab coat.
- **Dispensing:** If the material is solid, carefully weigh the required amount in the fume hood, avoiding the generation of dust. If it is a liquid, use a calibrated pipette or syringe to dispense the necessary volume.
- **Reaction Setup:** If using in a reaction, ensure the setup is secure and all joints are properly sealed to prevent leaks.
- **Post-Handling:** After use, decontaminate all surfaces and equipment that may have come into contact with the chemical. Wash hands thoroughly with soap and water.

Disposal Plan

Proper disposal of **Benzyl Cinnamate-d5** and its contaminated materials is crucial to prevent environmental contamination and ensure regulatory compliance.



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Caption: A clear and compliant disposal pathway for **Benzyl Cinnamate-d5** waste.

Disposal Protocol:

- Segregation: All waste contaminated with **Benzyl Cinnamate-d5**, including unused product, contaminated gloves, pipette tips, and labware, should be collected in a designated hazardous waste container.
- Labeling: The waste container must be clearly labeled with "Hazardous Waste" and the chemical name "**Benzyl Cinnamate-d5**".
- Storage: Store the sealed waste container in a designated satellite accumulation area until it is collected by the institution's environmental health and safety department or a licensed waste disposal contractor.
- Regulatory Compliance: Disposal must be carried out in accordance with all applicable local, state, and federal regulations. Some sources suggest that dissolving the material in a combustible solvent and burning it in a chemical incinerator equipped with an afterburner and scrubber is a suitable disposal method.

Quantitative Data

The following table summarizes key quantitative data for Benzyl Cinnamate. As **Benzyl Cinnamate-d5** is an isotopologue, these values are expected to be very similar.

Property	Value	Source
Molecular Formula	C ₁₆ H ₉ D ₅ O ₂	-
Molecular Weight	243.31 g/mol	-
Melting Point	33 - 39 °C	
Boiling Point	195 - 200 °C @ 5 mmHg	
Flash Point	> 112 °C (> 233.6 °F)	
Vapor Pressure	<0.1 hPa (20 °C)	-
Oral LD50 (Rat)	3280 mg/kg	
Occupational Exposure Limits (OELs)	Not Established	-

By adhering to these guidelines, researchers can confidently and safely handle **Benzyl Cinnamate-d5**, ensuring the integrity of their work and the well-being of all laboratory personnel.

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